

Ethylenethiourea-d4: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Ethylenethiourea-d4*

Cat. No.: *B562079*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling precautions, and relevant toxicological data for **Ethylenethiourea-d4** (ETU-d4). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound in a laboratory setting.

Compound Identification and Properties

Ethylenethiourea-d4 is the deuterated form of Ethylenethiourea (ETU), an organosulfur compound used as a vulcanization accelerator in the rubber industry and a degradation product of ethylenebisdithiocarbamate (EBDC) fungicides.^{[1][2]} Due to its toxicological profile, understanding its safety and handling is critical.






Table 1: Physical and Chemical Properties of Ethylenethiourea

Property	Value	Source
Chemical Formula	C3H2D4N2S	[3]
Molecular Weight	106.19 g/mol (for d4)	Calculated
Appearance	White to pale-green crystalline solid	[4][5]
Odor	Faint, amine-like or rotten-egg like	[4][6][7]
Melting Point	197 - 201 °C (387 - 394 °F)	[6][7]
Solubility in Water	19 g/L	[6][8]
log Pow (Octanol/Water Partition Coefficient)	-0.66 to -0.92	[6][9]
Vapor Pressure	0.2 hPa @ 170 °C	[7]
Flash Point	252 °C (486 °F)	[7][10]

GHS Hazard Classification and Safety Data

Ethylenethiourea-d4 is classified as a hazardous substance under the Globally Harmonized System (GHS).[3][6] The primary hazards include carcinogenicity, reproductive toxicity, and target organ toxicity.[3][6]

Table 2: GHS Classification and Hazard Statements

GHS Classification	Hazard Statement	GHS Pictogram
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	 alt text
Carcinogenicity (Category 2)	H351: Suspected of causing cancer	 alt text
Reproductive toxicity (Category 1B)	H360 / H361: May damage fertility or the unborn child	 alt text
Specific target organ toxicity - repeated exposure (Category 1)	H372: Causes damage to organs (thyroid) through prolonged or repeated exposure	 alt text
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects	 alt text

Source:[3][6][9]

Toxicological Data

Table 3: Acute and Chronic Toxicity Data

Parameter	Value	Species	Route	Source
LD50 (Oral)	1832 mg/kg	Rat	Oral	[1][6][11]
Reference Dose (RfD)	0.00008 mg/kg/day	-	Oral	[8][12]

Carcinogenicity: Ethylenethiourea is classified as a Group B2, probable human carcinogen by the EPA.[1][8][12] Animal studies have shown that it can cause thyroid and liver cancer.[10][12] The National Toxicology Program (NTP) noted an increased incidence of thyroid tumors in rats, and thyroid, liver, and pituitary gland tumors in mice exposed to ETU.[8][12]

Reproductive and Developmental Toxicity: ETU may damage fertility or the unborn child.[3][6][7] It is a potent teratogen in rats, causing birth defects when administered orally or dermally.[8][12]

Target Organ Toxicity: The primary target organ for ETU toxicity is the thyroid gland.[6][7][8] Prolonged or repeated exposure causes damage to the thyroid.[3][6]

Occupational Exposure Limits

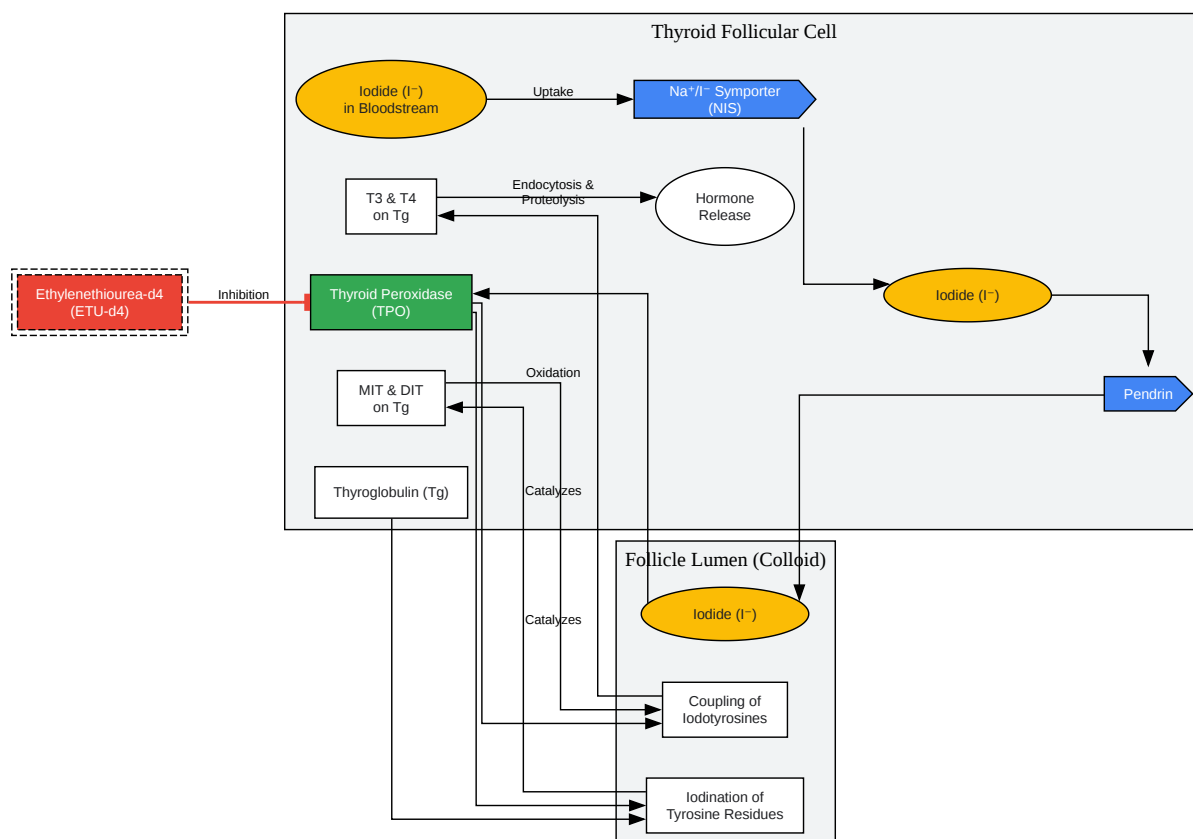
Table 4: Occupational Exposure Limits

Organization	Limit	Notes
NIOSH	Lowest feasible concentration	Recommended for occupational carcinogens.[10]
Finland	TWA: 0.2 mg/m ³ ; STEL: 0.6 mg/m ³	-

NIOSH: National Institute for Occupational Safety and Health; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit.

Mechanism of Action: Thyroid Toxicity

Ethylenethiourea's primary mechanism of toxicity involves the inhibition of thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.[6][13] This inhibition disrupts the normal production of thyroxine (T4) and triiodothyronine (T3).[13]



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Figure 1: Mechanism of **Ethylenethiourea-d4** (ETU-d4) Induced Thyroid Toxicity. ETU-d4 inhibits thyroid peroxidase (TPO), preventing the oxidation of iodide and subsequent iodination of thyroglobulin, thus blocking thyroid hormone synthesis.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure to **Ethylenethiourea-d4**.

Handling:

- Avoid all personal contact, including inhalation.[13]
- Use in a well-ventilated area, preferably within a chemical fume hood.[6][13]
- Avoid formation of dust and aerosols.[6][14]
- Wear appropriate personal protective equipment (PPE).[6][10]
- Wash hands thoroughly with soap and water after handling.[10][13]
- Work clothes should be laundered separately.[13]

Storage:

- Store in tightly closed containers in a cool, well-ventilated area.[10]
- Store locked up.[3][7]
- Incompatible with acrolein and strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[10]

Personal Protective Equipment (PPE)

Table 5: Recommended Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Eyes/Face	Safety glasses with side-shields or goggles.	NIOSH (US) or EN 166 (EU). [6]
Skin/Hands	Chemical-resistant gloves (e.g., PVC).	EN 374.[13]
Body	Protective clothing, lab coat, or overalls. P.V.C. apron may be necessary.[10][13]	-
Respiratory	NIOSH-approved respirator with appropriate cartridges if engineering controls are insufficient or for emergencies. [6][10]	-

Note: Contact lenses should not be worn when working with this substance.[10]

Emergency and First Aid Procedures

Table 6: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician. [6] [14]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation occurs. [6] [13] [14]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [7] [10] [13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [6] [7] [14]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)[\[14\]](#)
- Special Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[6\]](#)[\[14\]](#)

Accidental Release Measures:

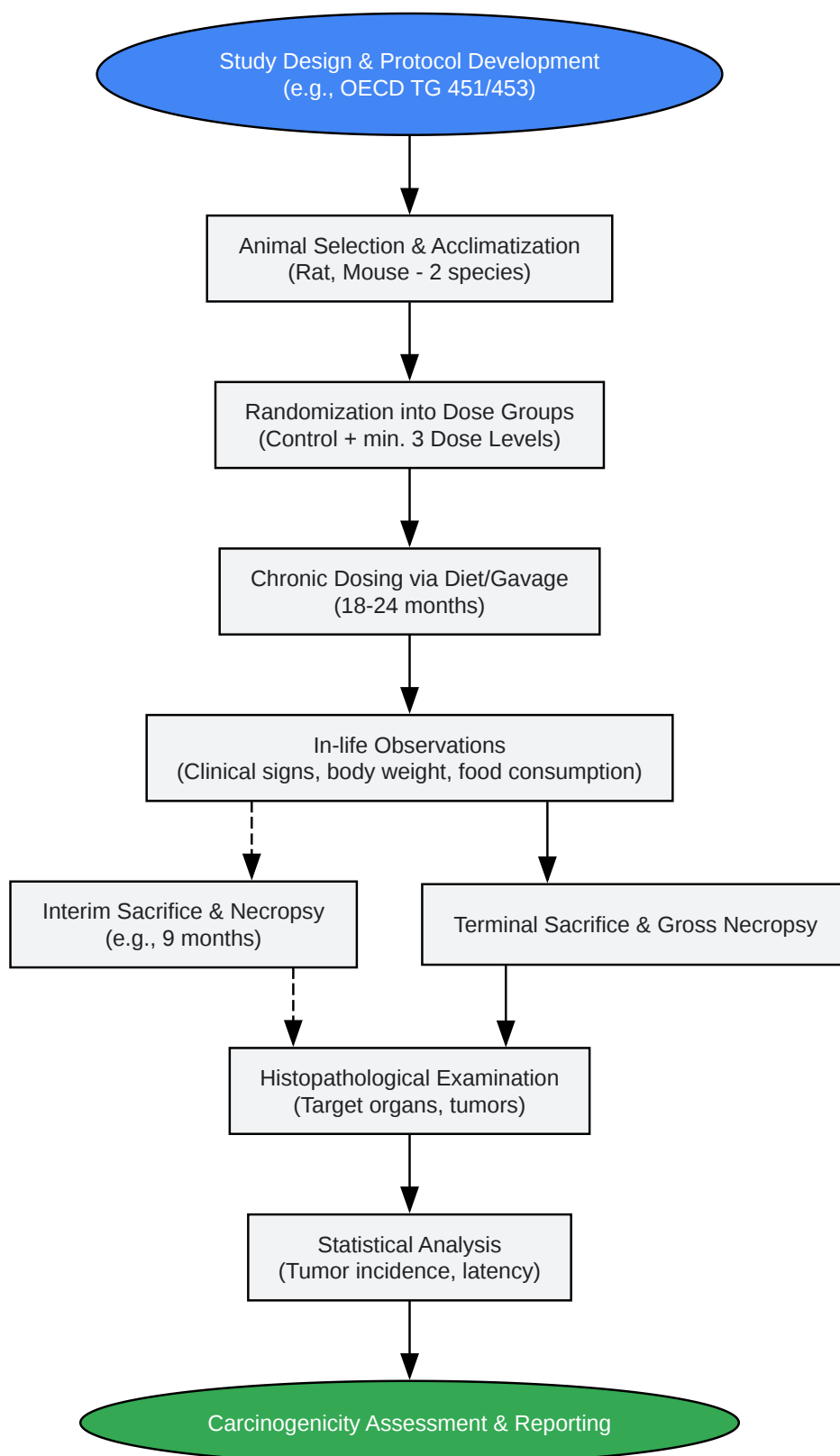
- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Evacuate personnel to safe areas.[\[6\]](#)[\[14\]](#)
- Environmental Precautions: Prevent product from entering drains.[\[6\]](#)[\[14\]](#)
- Cleanup: Use dry clean-up procedures. Sweep up or vacuum up spills and place in a suitable, closed container for disposal. Avoid generating dust.[\[13\]](#)[\[14\]](#)

Experimental Protocols Overview

The following sections outline the general methodologies for key toxicological studies, based on established international guidelines.

Carcinogenicity Study

A long-term carcinogenicity study is designed to assess the carcinogenic potential of a substance after prolonged and repeated exposure.



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Figure 2: General Workflow for a Carcinogenicity Study. This diagram outlines the key phases of a long-term carcinogenicity bioassay according to OECD guidelines.

Methodology:

- Objective: To identify the carcinogenic potential and characterize the dose-response relationship for tumor formation.[3]
- Test System: Typically conducted in two rodent species, commonly rats and mice.[3][4]
- Dose Administration: The test substance (**Ethylenethiourea-d4**) is administered daily, usually mixed in the diet or by gavage, for a major portion of the animal's lifespan (e.g., 18-24 months).[3][4]
- Dose Groups: A control group and at least three dose levels are used.
- Observations: Animals are monitored for clinical signs of toxicity, body weight changes, food consumption, and tumor development.
- Pathology: At the end of the study, a full necropsy is performed, and tissues are examined histopathologically to identify and classify tumors.[4]

Reproductive/Developmental Toxicity Screening

These studies assess the potential for a substance to interfere with reproduction and normal development.

Methodology (based on OECD TG 421):

- Objective: To screen for effects on male and female reproductive performance, including gonadal function, mating, conception, and development of offspring.[1][9]
- Test System: The rat is the recommended species.[1][9]
- Dose Administration: The test substance is administered orally to males for a minimum of four weeks (including a pre-mating period) and to females throughout the study (approx. 63 days).[1][9]

- Mating: Animals are mated one-to-one.
- Endpoints Evaluated:
 - Parental Animals: Clinical observations, body weight, food consumption, oestrous cycle monitoring, fertility, and post-mortem analysis of reproductive organs.[9]
 - Offspring: Viability, clinical signs, sex ratio, body weights, anogenital distance, and nipple retention.[9]
- Pathology: Gross necropsy and histopathology of parental reproductive organs are performed.[1]

Conclusion

Ethylenethiourea-d4 is a hazardous compound requiring strict safety protocols. Its primary health risks include carcinogenicity, reproductive toxicity, and specific damage to the thyroid gland through the inhibition of thyroid peroxidase. Researchers must adhere to the handling, storage, and personal protective equipment guidelines outlined in this document and the substance's Safety Data Sheet to ensure a safe laboratory environment. Understanding the mechanism of toxicity and the design of relevant toxicological studies is essential for the responsible use of this chemical in research and development.

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